

Unraveling the Expression Landscape of Cadherin-11: A Technical Guide for Researchers

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Differential Expression Patterns of **Cadherin-11** in Healthy and Diseased Tissues.

Cadherin-11 (CDH11), a type II classical cadherin, plays a crucial role in mediating calcium-dependent cell-cell adhesion, primarily in mesenchymal cells. Its expression is tightly regulated during embryonic development and in adult tissues to maintain tissue architecture and homeostasis. However, aberrant expression of **Cadherin-11** has been implicated in the pathogenesis of a range of diseases, including chronic inflammation, fibrosis, and cancer. This technical guide provides a comprehensive overview of **Cadherin-11** expression patterns, detailing its presence in healthy versus diseased tissues, the experimental methodologies for its detection, and the key signaling pathways it modulates.

Cadherin-11 Expression in Healthy Tissues

In healthy adult tissues, **Cadherin-11** expression is predominantly observed in mesenchymal cell types, playing a vital role in tissue structure and function. RNA sequencing and protein expression data from various sources, including the Genotype-Tissue Expression (GTEx) project and the Human Protein Atlas, provide a quantitative and qualitative overview of its distribution.

Quantitative mRNA Expression of Cadherin-11 in Healthy Human Tissues

The following table summarizes the mRNA expression levels of **Cadherin-11** across a range of healthy human tissues, reported in Transcripts Per Million (TPM). This data provides a baseline for understanding the normal physiological expression of this important adhesion molecule.

Tissue	Cadherin-11 mRNA Expression (Median TPM)
Ovary	46.8
Placenta	33.6
Adipose Tissue	15.2
Lung	12.5
Heart	10.1
Brain	9.8
Colon	8.5
Kidney	7.9
Liver	5.4
Pancreas	4.7
Skin	4.3
Spleen	3.9
Bone Marrow	3.1

Data sourced from the Genotype-Tissue Expression (GTEx) project and the Human Protein Atlas.

Qualitative Protein Expression of Cadherin-11 in Healthy Human Tissues

Immunohistochemical studies from the Human Protein Atlas provide a qualitative assessment of **Cadherin-11** protein expression in various healthy tissues.

Tissue	Cell Types with Notable Expression	Protein Expression Level
Smooth Muscle	Smooth muscle cells	High
Connective Tissue	Stromal cells, Fibroblasts	Medium
Endothelial Tissue	Endothelial cells	Medium
Brain	Neuronal and glial cells	Low to Medium
Bone Marrow	Stromal cells	Low
Ovary	Stromal cells	High

Data interpretation from the Human Protein Atlas.[\[1\]](#)[\[2\]](#)

Cadherin-11 Expression in Diseased Tissues

Dysregulation of **Cadherin-11** expression is a hallmark of several pathological conditions. Its upregulation is frequently associated with increased cell migration, invasion, and tissue remodeling, contributing to disease progression.

Quantitative Expression of Cadherin-11 in Diseased vs. Healthy Tissues

The following table presents a comparative summary of quantitative **Cadherin-11** expression data in various diseases compared to corresponding healthy tissues.

Disease	Tissue	Method	Expression Change (Diseased vs. Healthy)	Reference
Rheumatoid Arthritis	Synovium	Immunohistochemistry	Abundant staining in inflamed tissues vs. discrete in non-inflammatory.	[3]
Synovial Fluid	Western Blot/ELISA	Significantly higher levels of soluble CDH11 fragments in RA vs. OA.	[4]	
Idiopathic Pulmonary Fibrosis	Lung	Quantitative RT-PCR	Increased mRNA expression in severe IPF vs. normal-appearing regions.	[5]
Liver Fibrosis (Biliary Atresia)	Liver	RNA-seq	Significantly increased mRNA expression in BA livers vs. normal livers.	[6]
Liver Fibrosis (CCl4-induced)	Liver (mouse)	Quantitative RT-PCR	Increased mRNA levels in CCl4-treated mice vs. vehicle.	[7]
Systemic Sclerosis	Skin	Quantitative RT-PCR	Increased mRNA levels correlated with skin thickness scores.	[8]

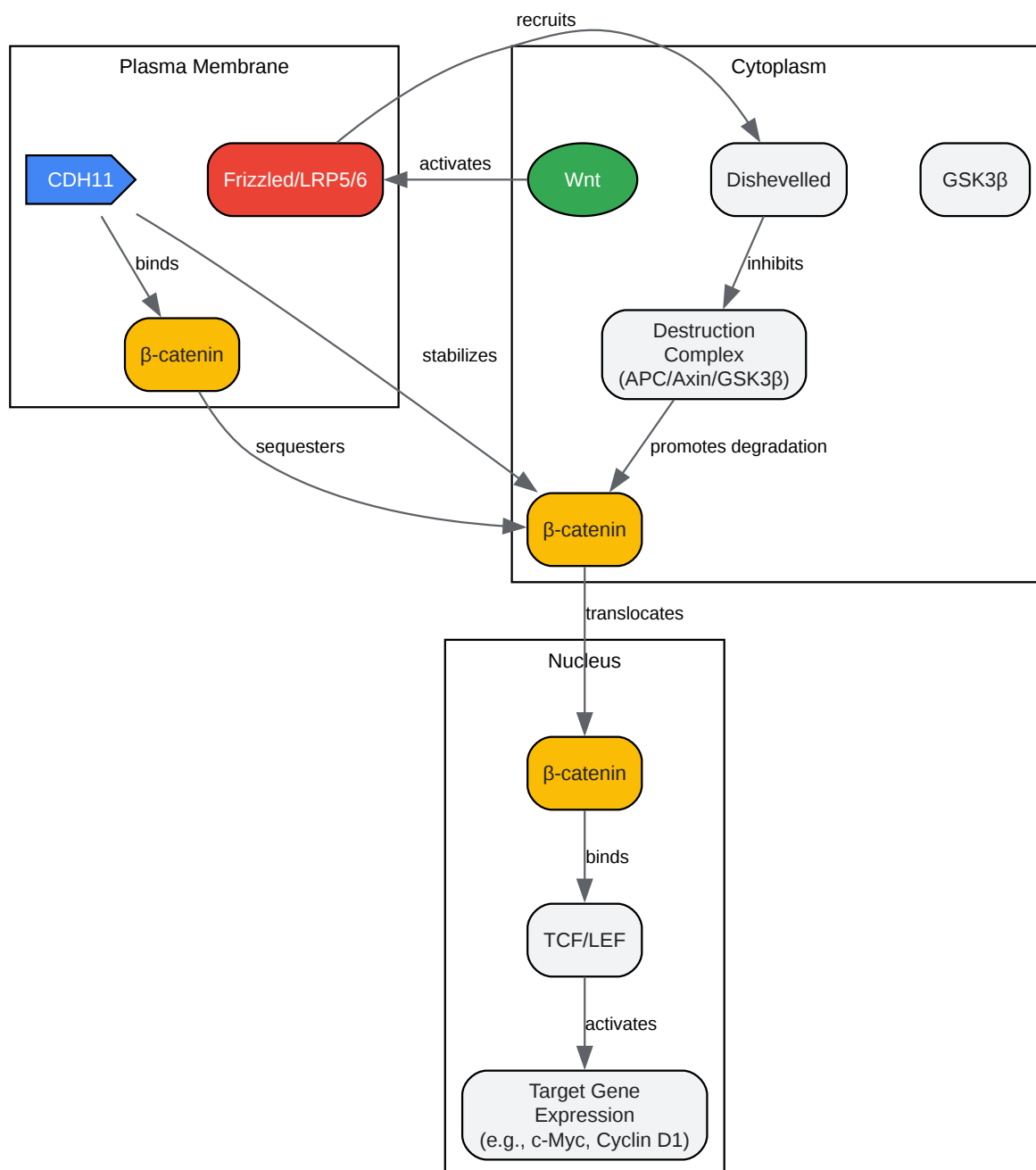
Breast Cancer	Breast Tissue	Semi-quantitative RT-PCR	Detected in 80/82 malignant samples vs. 33/70 non-malignant samples. [9]
Breast Tissue	Immunohistochemistry	30.5% of malignant samples showed strong positivity, absent in normal tissue.	[9]
Pancreatic Cancer	Pancreas	Immunohistochemistry	Significantly elevated levels in cancer cells and stromal cells vs. normal pancreas. [10]

Key Signaling Pathways Involving Cadherin-11

Cadherin-11-mediated cell adhesion is not merely a structural phenomenon; it actively triggers intracellular signaling cascades that influence cell behavior. The following diagrams, generated using the DOT language for Graphviz, illustrate the pivotal signaling pathways modulated by **Cadherin-11**.

Cadherin-11 and the Wnt/ β -catenin Signaling Pathway

Cadherin-11 can influence the Wnt/ β -catenin pathway, a critical regulator of cell proliferation, differentiation, and stemness. The cytoplasmic tail of **Cadherin-11** interacts with β -catenin, affecting its stability and translocation to the nucleus. [11][12]

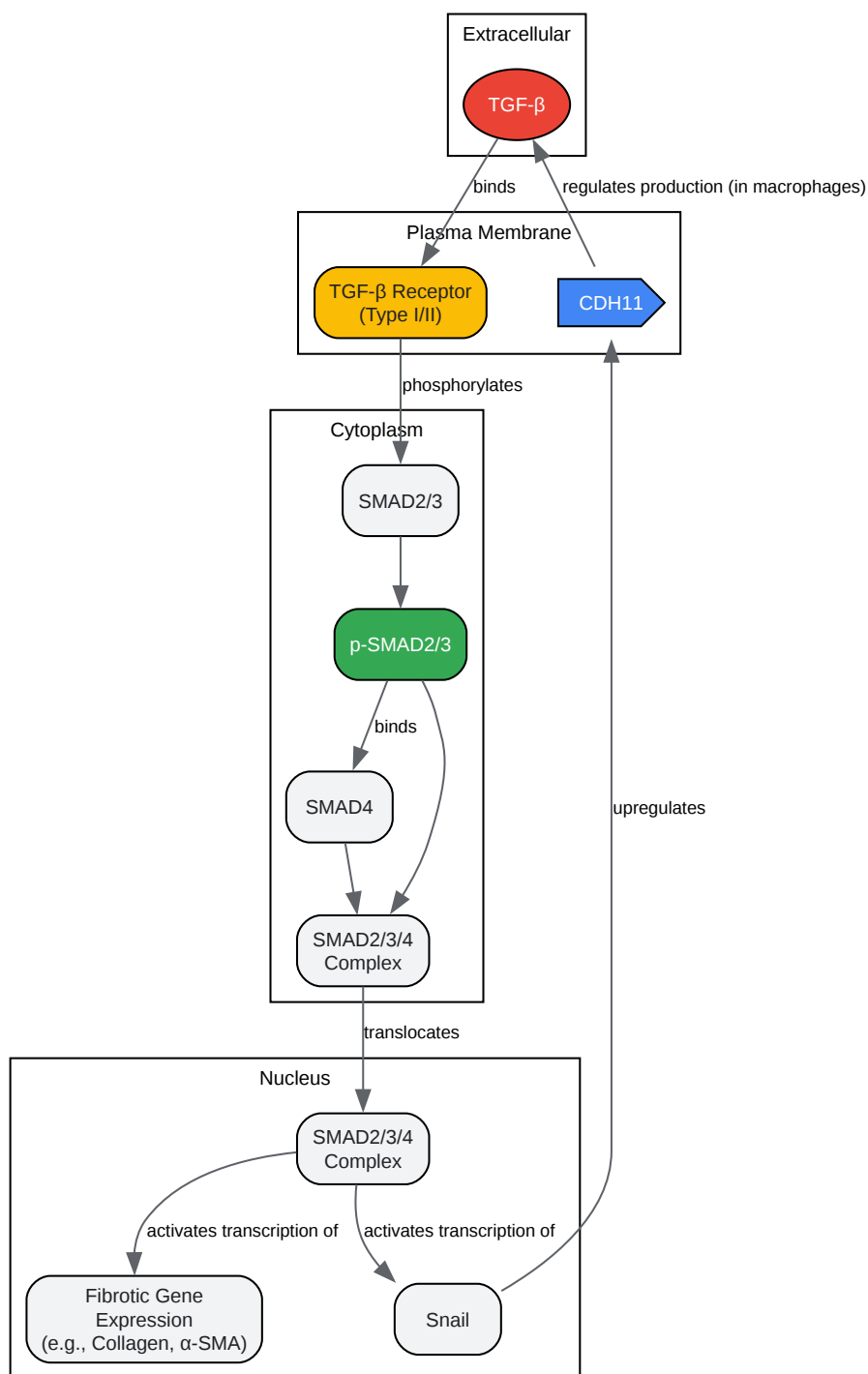


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Cadherin-11 modulates Wnt/β-catenin signaling.

Cadherin-11 and the TGF-β Signaling Pathway

Cadherin-11 is implicated in fibrotic diseases through its interaction with the Transforming Growth Factor- β (TGF- β) pathway. It can regulate TGF- β production and mediate downstream fibrotic responses.[11][13]

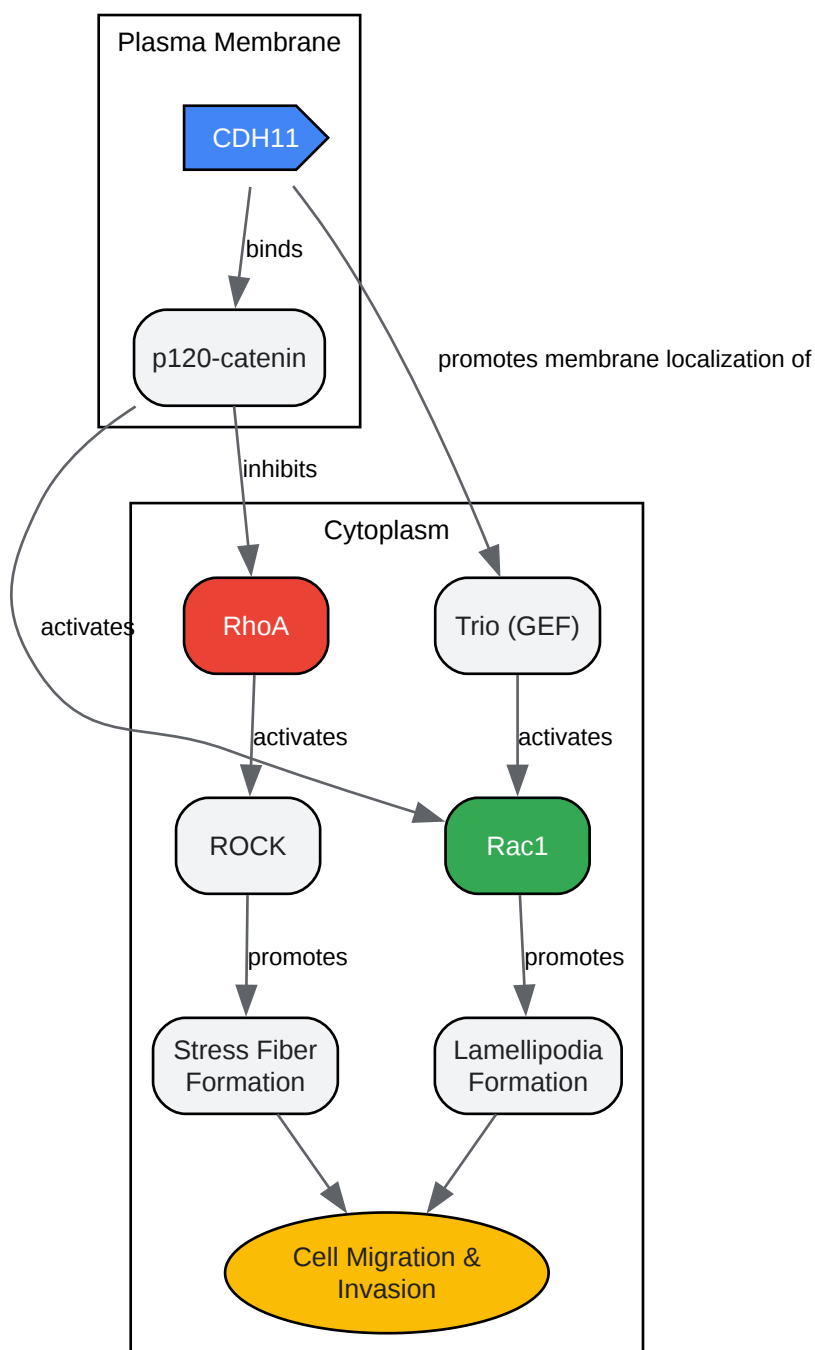


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Cadherin-11 crosstalk with the TGF- β signaling pathway.

Cadherin-11 and Rho GTPase Signaling

Cadherin-11 engagement can activate small Rho GTPases, such as RhoA and Rac1, which are master regulators of the actin cytoskeleton. This activation is crucial for cell migration and invasion.[\[12\]](#)[\[14\]](#)



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